

Application Notes and Protocols for Preparing Modzatinib Stock Solution

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Compound of Interest

Compound Name: *Modzatinib*

Cat. No.: *B15610401*

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Introduction

Modzatinib, also known as ATI-2138, is a covalent inhibitor targeting both Interleukin-2-inducible T-cell kinase (ITK) and Janus kinase 3 (JAK3).[1] ITK is a crucial component of the T-cell receptor (TCR) signaling pathway, while JAK3 is essential for cytokine signaling through the common gamma chain (γc). The dual inhibitory action of **Modzatinib** makes it a compound of significant interest in the research of autoimmune and inflammatory diseases. Accurate and consistent preparation of **Modzatinib** stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **Modzatinib** stock solutions.

Data Presentation

A summary of the key quantitative data for **Modzatinib** is presented in the table below for easy reference.

Property	Value	Source/Method
Synonyms	ATI-2138	[1]
Molecular Formula	C ₁₈ H ₂₁ F ₂ N ₅ O	PubChem
Molecular Weight	373.38 g/mol	Calculated
Primary Target(s)	ITK, JAK3	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO), high purity	Inferred
Typical Stock Conc.	10 mM	Inferred
Storage (Solid)	-20°C, desiccated	Inferred
Storage (Stock Sol.)	-20°C (short-term), -80°C (long-term)	Inferred

Experimental Protocols

Materials

- **Modzatinib** powder
- Anhydrous/high-purity Dimethyl sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, chemical-resistant pipette tips

Protocol for Preparing a 10 mM Modzatinib Stock Solution

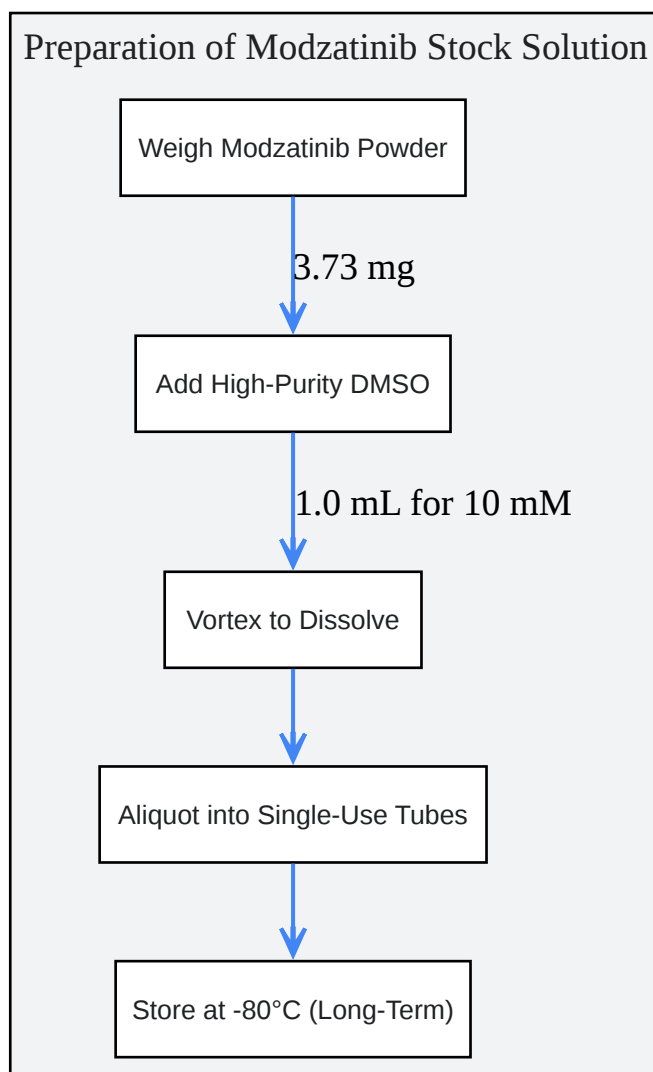
- Pre-weighing Preparation: Before opening, bring the vial of **Modzatinib** powder to room temperature to prevent condensation of moisture.

- Weighing **Modzatinib**: Using a calibrated analytical balance, carefully weigh out 3.73 mg of **Modzatinib** powder.
- Dissolving in DMSO: Add the weighed **Modzatinib** powder to a sterile microcentrifuge tube. Add 1.0 mL of high-purity DMSO to the tube.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex the solution until the **Modzatinib** powder is completely dissolved. Gentle warming (to no more than 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber or light-protecting microcentrifuge tubes.
- Storage: For short-term storage (up to one month), store the aliquots at -20°C. For long-term storage, store the aliquots at -80°C.

Protocol for Preparing Working Solutions

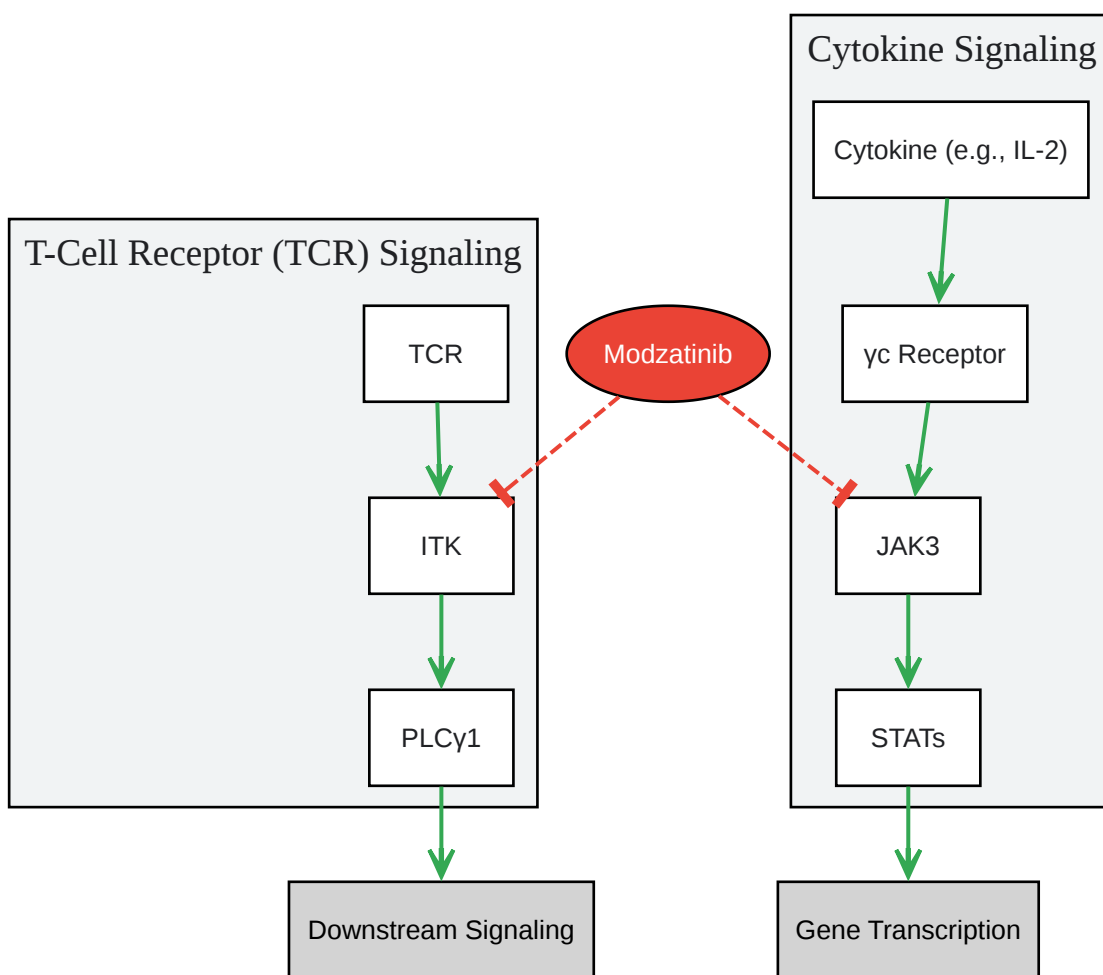
- Thawing Stock Solution: When ready to use, remove a single aliquot of the 10 mM **Modzatinib** stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration.
 - Important: To avoid precipitation, do not add a highly concentrated DMSO stock solution directly into a large volume of aqueous buffer. It is recommended to make intermediate dilutions in the experimental medium. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. A vehicle control (medium or buffer with the same final concentration of DMSO) should be included in all experiments.

Mandatory Visualizations



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Caption: Workflow for the preparation of a 10 mM **Modzatinib** stock solution.



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Caption: **Modzatinib** inhibits both TCR and cytokine signaling pathways.

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References

- 1. modzatinib | Ligand page | IUPHAR/BPS Guide to MALARIA PHARMACOLOGY [guidetomalariapharmacology.org]

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